

"physicochemical properties of 8beta-(2-Hydroxy-2-methyl-3-oxobutyryloxy)glucozaluzanin C"

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Compound of Interest

Compound Name: 8beta-(2-Hydroxy-2-methyl-3-oxobutyryloxy)glucozaluzanin C

Cat. No.: B1160355

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An in-depth technical guide on the physicochemical properties of **8beta-(2-Hydroxy-2-methyl-3-oxobutyryloxy)glucozaluzanin C** is not available at this time. Extensive searches for a primary scientific publication detailing the isolation, full characterization, and biological activity of this specific compound (CAS Number: 93395-31-4) have not yielded the necessary data to compile a comprehensive technical document.

Summary of Available Information

8beta-(2-Hydroxy-2-methyl-3-oxobutyryloxy)glucozaluzanin C is a sesquiterpene lactone, a class of natural products known for a wide range of biological activities. It is reported to be isolated from the plant *Incarvillea arguta*. While basic information is available from chemical supplier databases, critical scientific data required for a technical guide remains elusive.

Physicochemical Properties

A summary of the currently available data is presented in the table below. It is important to note that this information is sourced from publicly accessible chemical databases and has not been independently verified through published experimental data.

Property	Value	Citation(s)
CAS Number	93395-31-4	
Molecular Formula	C ₂₆ H ₃₄ O ₁₂	
Molecular Weight	538.55 g/mol	
Appearance	Powder	
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	
Storage Conditions	2-8°C, protected from light and moisture	

Note: Quantitative data such as melting point, boiling point, and detailed spectroscopic data (¹H NMR, ¹³C NMR, IR, Mass Spectrometry) are not available in the public domain.

Experimental Protocols

Detailed experimental protocols for the isolation, purification, and characterization of **8beta-(2-Hydroxy-2-methyl-3-oxobutyryloxy)glucozaluzanin C** are not documented in accessible scientific literature. A comprehensive search for a primary research article describing these methodologies was unsuccessful.

Biological Activity and Signaling Pathways

There is currently no specific information available regarding the biological activities of **8beta-(2-Hydroxy-2-methyl-3-oxobutyryloxy)glucozaluzanin C** or any associated signaling pathways that it may modulate.

Visualizations

Due to the lack of information on experimental workflows or signaling pathways related to this specific compound, no diagrams can be generated at this time.

Future Outlook

The absence of a dedicated scientific publication on **8beta-(2-Hydroxy-2-methyl-3-oxobutyryloxy)glucozaluzanin C** limits the ability to provide an in-depth technical guide. Further research and publication of its detailed physicochemical properties, spectroscopic data, and biological activities are necessary to understand its potential applications for researchers, scientists, and drug development professionals. The presence of other detailed phytochemical studies on *Incarvillea arguta* suggests that such data for this compound may exist but is not readily accessible.

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